

strategies to improve the yield of Macrosphelide A total synthesis

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Compound of Interest

Compound Name: Macrosphelide A

Cat. No.: B8209462

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References

- 1. Thieme E-Journals - Synlett / Abstract [thieme-connect.de]
- 2. vertexaisearch.cloud.google.com [vertexaisearch.cloud.google.com]
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